

Unveiling the Function of SW083688: A Technical Guide to a TAOK2 Inhibitor

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Compound of Interest

Compound Name: SW083688

Cat. No.: B12419646

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Abstract

SW083688 is a potent and selective small molecule inhibitor of the Thousand-And-One Kinase 2 (TAOK2), a member of the Ste20-like kinase family.^{[1][2]} With a half-maximal inhibitory concentration (IC₅₀) of 1.3 μ M, **SW083688** serves as a critical tool for investigating the multifaceted roles of TAOK2 in cellular signaling.^{[1][2]} This document provides a comprehensive technical overview of the function of **SW083688**, detailing the underlying mechanisms of its target, TAOK2, and its impact on crucial signaling pathways. The experimental protocols for assays relevant to its discovery and characterization are described, and its known quantitative data are presented. Visual diagrams of the associated signaling pathways and experimental workflows are provided to facilitate a deeper understanding of its biological context and utility in research.

Introduction to SW083688 and its Target, TAOK2

SW083688 was identified through a high-throughput screen of approximately 200,000 compounds as a novel inhibitor of TAOK2 kinase activity.^{[3][4][5]} TAOK2, a serine/threonine-protein kinase, is a key regulator of the mitogen-activated protein kinase (MAPK) signaling cascade, particularly the p38 and c-Jun N-terminal kinase (JNK) pathways.^{[3][6]} It functions as a MAP3K, phosphorylating and activating downstream MAP2Ks, specifically MKK3 and MKK6, which in turn activate p38.^{[6][7]}

TAOK2 is implicated in a diverse range of cellular processes, including the cellular stress response, neuronal development and synaptic plasticity, cell cycle regulation, and autophagy. [3][8][9][10] Dysregulation of TAOK2 has been associated with neurodevelopmental disorders such as autism spectrum disorder and schizophrenia, as well as some cancers. [8][10] The specificity of **SW083688** for TAOK2 makes it a valuable chemical probe for elucidating the precise functions of this kinase in both normal physiology and disease states.

Quantitative Data for SW083688

The primary quantitative measure of **SW083688**'s potency is its IC50 value against TAOK2.

Parameter	Value	Target	Reference
IC50	1.3 μ M	TAOK2 Kinase	--INVALID-LINK--

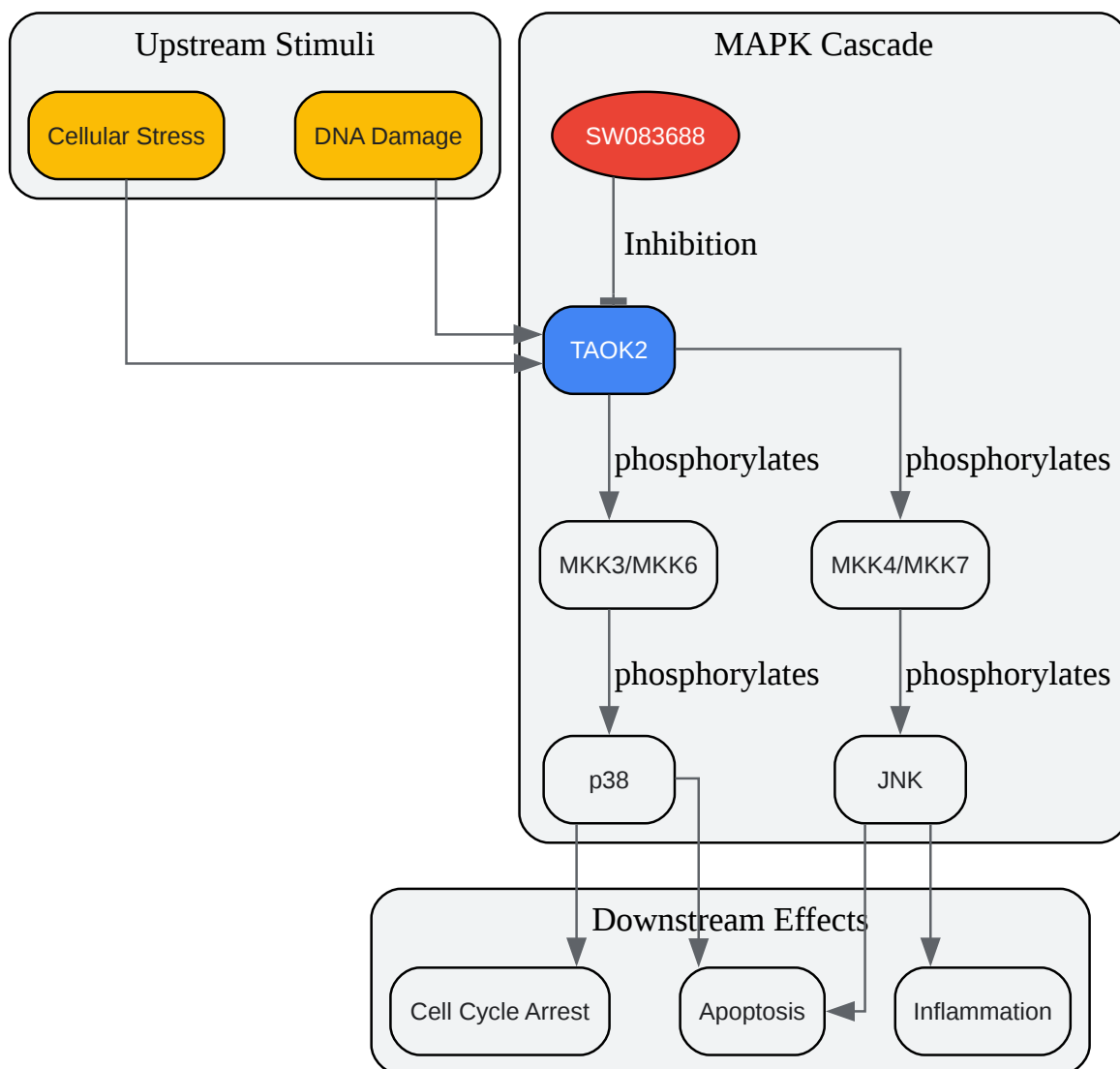
Further quantitative data such as binding affinity (Kd) and inhibition constant (Ki) have not been reported in the currently available literature.

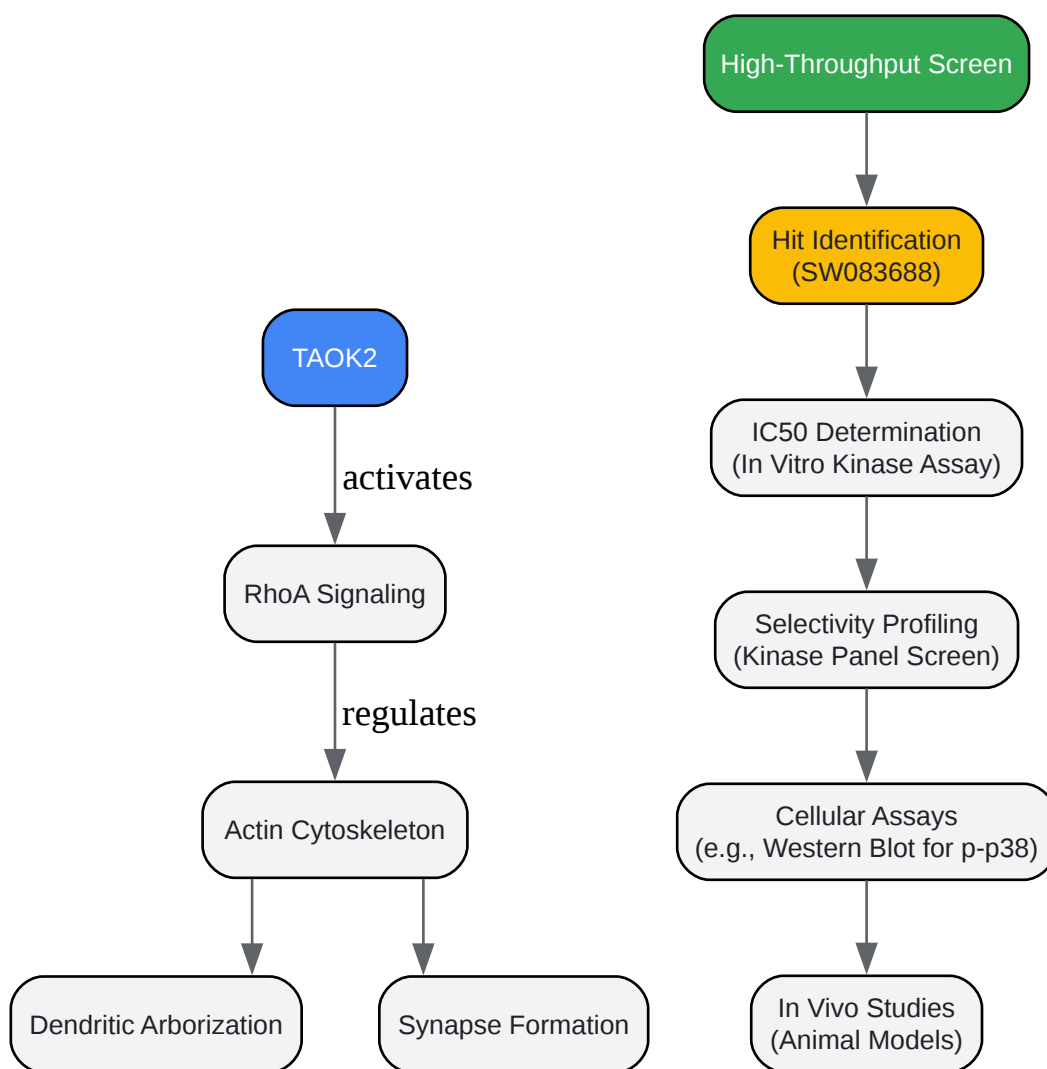
TAOK2 Signaling Pathways

TAOK2 is a central node in multiple signaling pathways. Its inhibition by **SW083688** can be expected to modulate these cascades.

MAPK/p38 and JNK Signaling Pathway

TAOK2 is a key activator of the p38 and JNK stress-activated protein kinase pathways. Upon stimulation by cellular stressors such as osmotic shock or DNA damage, TAOK2 phosphorylates and activates MKK3 and MKK6, which in turn phosphorylate and activate p38 MAPK. TAOK2 can also activate the JNK pathway via MKK4 and MKK7.





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